

Farnesane Outperforms Petroleum Diesel in Ignition Quality

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Farnesane

Cat. No.: B139076

[Get Quote](#)

Farnesane, a biomass-derived hydrocarbon, demonstrates a higher cetane number compared to conventional petroleum diesel, indicating superior ignition quality. This characteristic can lead to improved engine performance, reduced emissions, and smoother combustion.

Farnesane, also known as 2,6,10-trimethyldodecane, is a C15 isoprenoid that can be produced from the hydrogenation of farnesene, which is obtainable from the fermentation of sugars.^{[1][2]} Its performance as a diesel fuel component has been a subject of significant research. Experimental data consistently shows that **farnesane** possesses a cetane number that meets and often exceeds the requirements for modern diesel engines.

The cetane number is a critical measure of a diesel fuel's ignition delay – the time between the injection of the fuel into the combustion chamber and the start of combustion.^{[3][4]} A higher cetane number corresponds to a shorter ignition delay, which generally results in a more efficient and complete combustion process.^[5]

Comparative Analysis of Cetane Numbers

Quantitative analysis reveals a clear advantage for **farnesane** in terms of its cetane number when compared to the typical range for petroleum diesel.

Fuel Type	Cetane Number	Test Method
Farnesane (2,6,10-trimethyldodecane)	58.0	ASTM D613
Farnesane (2,6,10-trimethyldodecane)	59.1	Derived Cetane Number (DCN)
Petroleum Diesel (Regular)	40 - 55	ASTM D613
Petroleum Diesel (European Standard EN 590)	≥ 51	ASTM D613
Petroleum Diesel (California)	≥ 53	ASTM D613

Table 1: Comparison of the cetane numbers of **farnesane** and petroleum diesel. Data for **farnesane** from. Data for petroleum diesel from.

Experimental Determination of Cetane Number

The cetane number of diesel fuels is determined using standardized test methods, with ASTM D613 being the primary global standard. This method utilizes a Cooperative Fuel Research (CFR) engine, a single-cylinder engine with a variable compression ratio.

ASTM D613 Standard Test Method for Cetane Number of Diesel Fuel Oil:

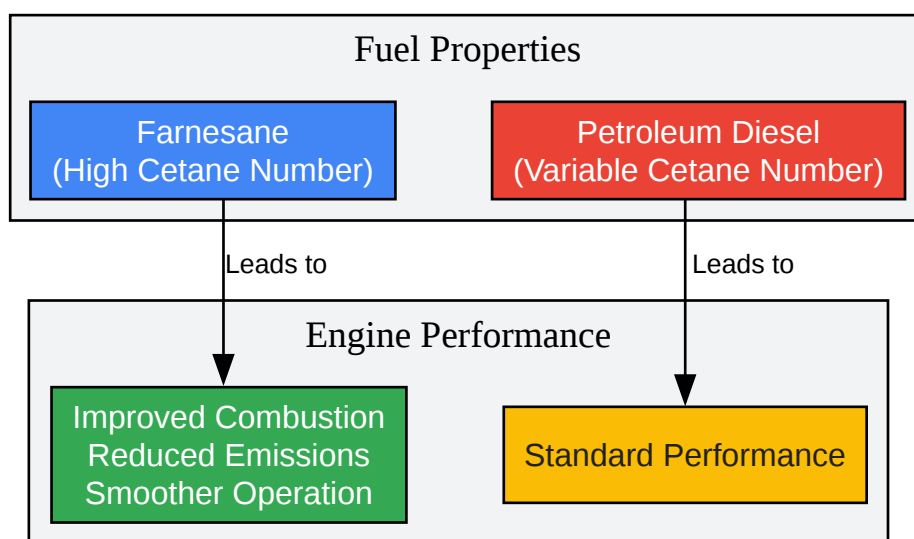
- **Engine Preparation:** The CFR engine is warmed up and calibrated under specified operating conditions.
- **Sample Introduction:** The diesel fuel sample to be tested is introduced into the engine.
- **Compression Ratio Adjustment:** The compression ratio of the engine is adjusted until the fuel sample exhibits a specific ignition delay (typically 13 degrees of crankshaft rotation).
- **Reference Fuel Bracketing:** Two reference fuels with known cetane numbers, which bracket the expected cetane number of the sample, are then tested. The compression ratio is adjusted for each reference fuel to achieve the same 13-degree ignition delay.

- Interpolation: The cetane number of the sample fuel is determined by interpolating between the cetane numbers of the two reference fuels based on the compression ratio readings.

An alternative method for determining ignition quality is the Derived Cetane Number (DCN), which is measured using a constant volume combustion chamber and is correlated to the ASTM D613 scale.

Logical Relationship of Fuel Properties to Performance

The following diagram illustrates the relationship between the chemical properties of a diesel fuel, its cetane number, and the resulting engine performance.



[Click to download full resolution via product page](#)

Figure 1: Impact of Cetane Number on Engine Performance.

In conclusion, the higher cetane number of **farnesane** is a significant advantage over petroleum diesel, positioning it as a promising alternative or blend component for enhancing the ignition quality of diesel fuels. This can contribute to the development of cleaner and more efficient compression-ignition engines.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Farnesane | 3891-98-3 | Benchchem [benchchem.com]
- 2. Farnesane | C₁₅H₃₂ | CID 19773 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. youtube.com [youtube.com]
- 4. bellperformance.com [bellperformance.com]
- 5. Oiltanking: Cetane Number [oiltanking.com]
- To cite this document: BenchChem. [Farnesane Outperforms Petroleum Diesel in Ignition Quality]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b139076#cetane-number-of-farnesane-compared-to-petroleum-diesel]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com